

Essential Guide to the Safe Disposal of Ptp1B-IN-17

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Compound of Interest

Compound Name: *Ptp1B-IN-17*

Cat. No.: *B15581816*

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This document provides critical safety and logistical information for researchers, scientists, and drug development professionals regarding the proper handling and disposal of the protein tyrosine phosphatase 1B (PTP1B) inhibitor, **Ptp1B-IN-17**. Adherence to these procedures is vital for ensuring laboratory safety and regulatory compliance.

Disclaimer: A specific Safety Data Sheet (SDS) for a compound explicitly named "**Ptp1B-IN-17**" was not located in public databases. The following disposal procedures are based on general best practices for handling chemical waste in a laboratory setting. It is imperative to consult your institution's Environmental Health and Safety (EHS) department for specific guidance and to review the SDS for the specific PTP1B inhibitor you are using, which may be supplied by the manufacturer under a different name.

General Chemical Properties of PTP1B Inhibitors

The following table summarizes typical quantitative data for small molecule PTP1B inhibitors. This data is provided for illustrative purposes and may not represent the exact properties of **Ptp1B-IN-17**.

Property	Example Value (for similar PTP1B Inhibitors)	Notes
Molecular Weight	~741.45 g/mol (for CAS 765317-72-4)	Varies significantly between different inhibitor compounds.
Form	Solid, often a white or off-white powder.	
Solubility	Soluble in DMSO (e.g., 100 mg/mL), and to a lesser extent in ethanol (e.g., 5 mg/mL).[1]	Check the manufacturer's data sheet for the specific inhibitor.
Storage Temperature	Typically -20°C.[1]	Should be stored protected from light.
IC ₅₀	50 nM (for PTP1B-IN-2); 4 µM (for CAS 765317-72-4).[1][2]	The half-maximal inhibitory concentration is a measure of potency and varies widely.
Stability	Stable for months at -80°C when stored correctly. Avoid repeated freeze-thaw cycles. [3]	

Step-by-Step Disposal Protocol for Ptp1B-IN-17

The proper disposal of **Ptp1B-IN-17**, like any other laboratory chemical, must be handled as hazardous waste unless explicitly determined otherwise by an EHS professional. Improper disposal can lead to environmental contamination and significant legal penalties.[4][5]

Waste Identification and Segregation

- Hazardous Waste Determination: Treat all unused **Ptp1B-IN-17**, contaminated materials, and solutions containing the inhibitor as hazardous chemical waste.
- Segregation: Do not mix **Ptp1B-IN-17** waste with other waste streams unless instructed to do so by your EHS department. Keep it separate from:
 - Acids and bases.

- Oxidizers.
- Aqueous and non-aqueous waste (unless it is in a solvent solution).
- Biohazardous waste.
- Regular trash or sewer systems. Disposal down the drain is strictly prohibited.[4][5]

Containerization and Labeling

- Primary Container: Collect waste in a container that is chemically compatible with the substance and any solvents used (e.g., a high-density polyethylene bottle for DMSO solutions). The container must be in good condition with a secure, leak-proof screw cap.[6]
- Labeling: This is a critical step for safety and compliance. Each waste container must be clearly labeled with:
 - The words "Hazardous Waste".
 - The full chemical name: "**Ptp1B-IN-17**" and any other chemical constituents in the waste (e.g., Dimethyl Sulfoxide, Methanol).
 - The approximate concentration or percentage of each component.
 - The date when waste was first added to the container.
 - The name of the principal investigator and the laboratory location (building and room number).

Storage and Accumulation

- Satellite Accumulation Area (SAA): Store the waste container in a designated SAA, which must be at or near the point of generation and under the control of laboratory personnel.[5][6]
- Secondary Containment: Place the waste container in a secondary containment bin or tray to prevent spills from spreading.

- Storage Conditions: Keep the container closed at all times, except when adding waste.[6]
Store in a well-ventilated area, away from heat sources or incompatible chemicals.
- Volume Limits: Do not accumulate more than 55 gallons of hazardous waste in an SAA. For acutely toxic (P-listed) wastes, the limit is one quart.[5]

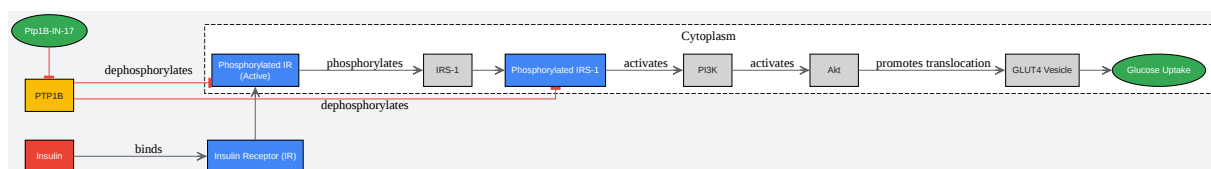
Arranging for Disposal

- Contact EHS: Once the waste container is full or has been in storage for the maximum allowed time (typically six to twelve months, depending on regulations), contact your institution's EHS department to schedule a waste pickup.[4][5][7]
- Documentation: Complete any required waste pickup forms or online requests accurately, providing all necessary information about the waste composition.

Mandatory Visualization

PTP1B's Role in Insulin Signaling

Protein Tyrosine Phosphatase 1B (PTP1B) is a key negative regulator of the insulin signaling pathway. By dephosphorylating the insulin receptor (IR) and its substrates (like IRS-1), PTP1B attenuates the downstream signals that lead to glucose uptake.[4][6][8] **Ptp1B-IN-17**, as an inhibitor, is designed to block this action, thereby enhancing insulin sensitivity.



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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com